

Application Notes and Protocols: 2-tert-butyl-4-octylphenol in Organic Synthesis

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Compound of Interest

Compound Name: 2-Tert-butyl-4-octylphenol

Cat. No.: B15179188

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This document provides detailed application notes and experimental protocols for the use of **2-tert-butyl-4-octylphenol** as a versatile raw material in organic synthesis. Its sterically hindered phenolic structure makes it an excellent building block for a variety of value-added molecules, including antioxidants, UV stabilizers, and potential bioactive compounds.

Synthesis of Hindered Phenolic Antioxidants

Hindered phenolic antioxidants are crucial for preventing oxidative degradation in organic materials. **2-tert-butyl-4-octylphenol** serves as a key intermediate in the synthesis of more complex and potent antioxidants through reactions such as alkylation and the Mannich reaction.

Ortho-Alkylation with Isobutylene

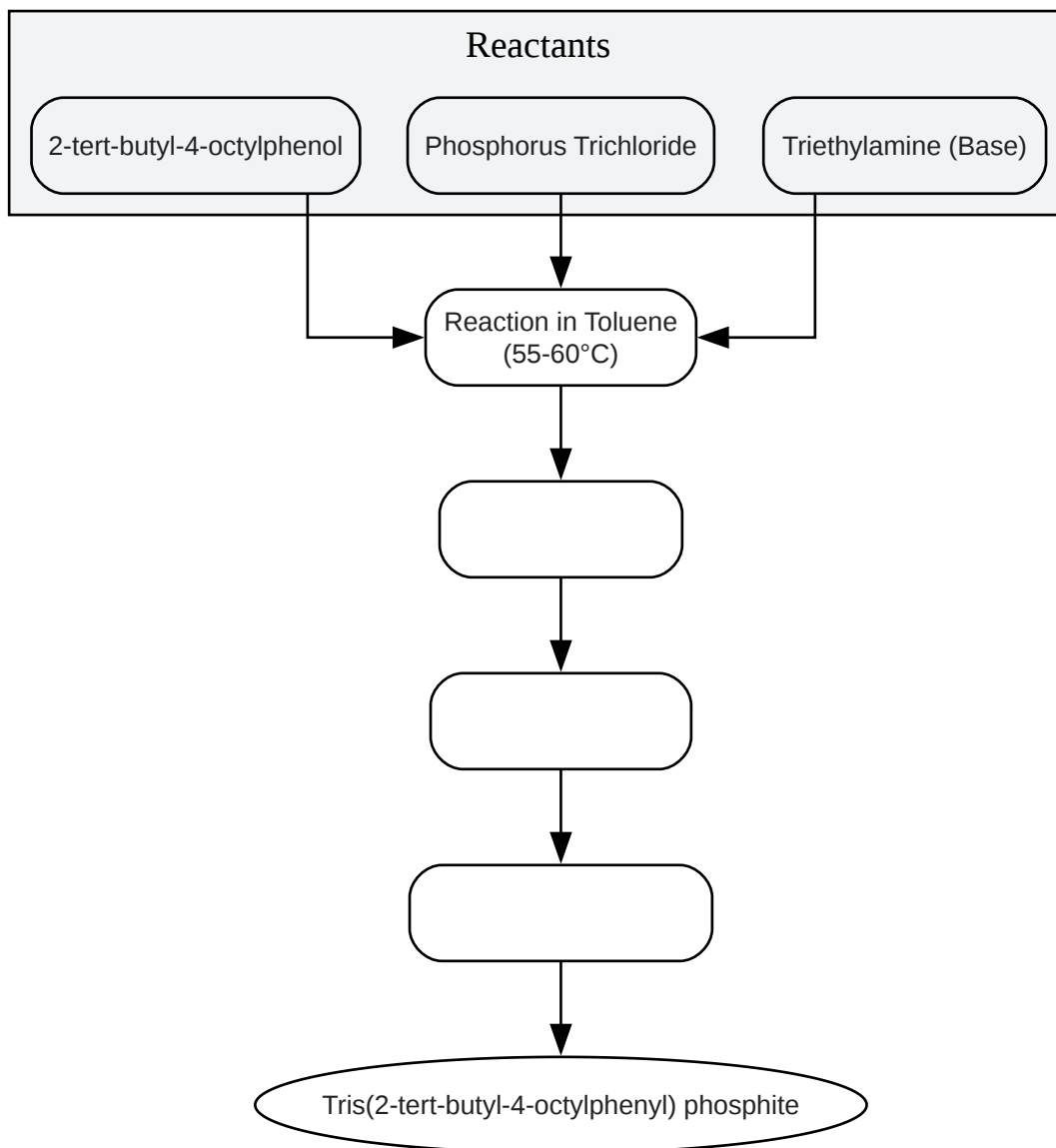
Further alkylation of **2-tert-butyl-4-octylphenol** at the remaining ortho position with isobutylene leads to the formation of 2,6-di-tert-butyl-4-octylphenol, a highly effective antioxidant. This process enhances the steric hindrance around the hydroxyl group, increasing its stability and radical-scavenging ability.

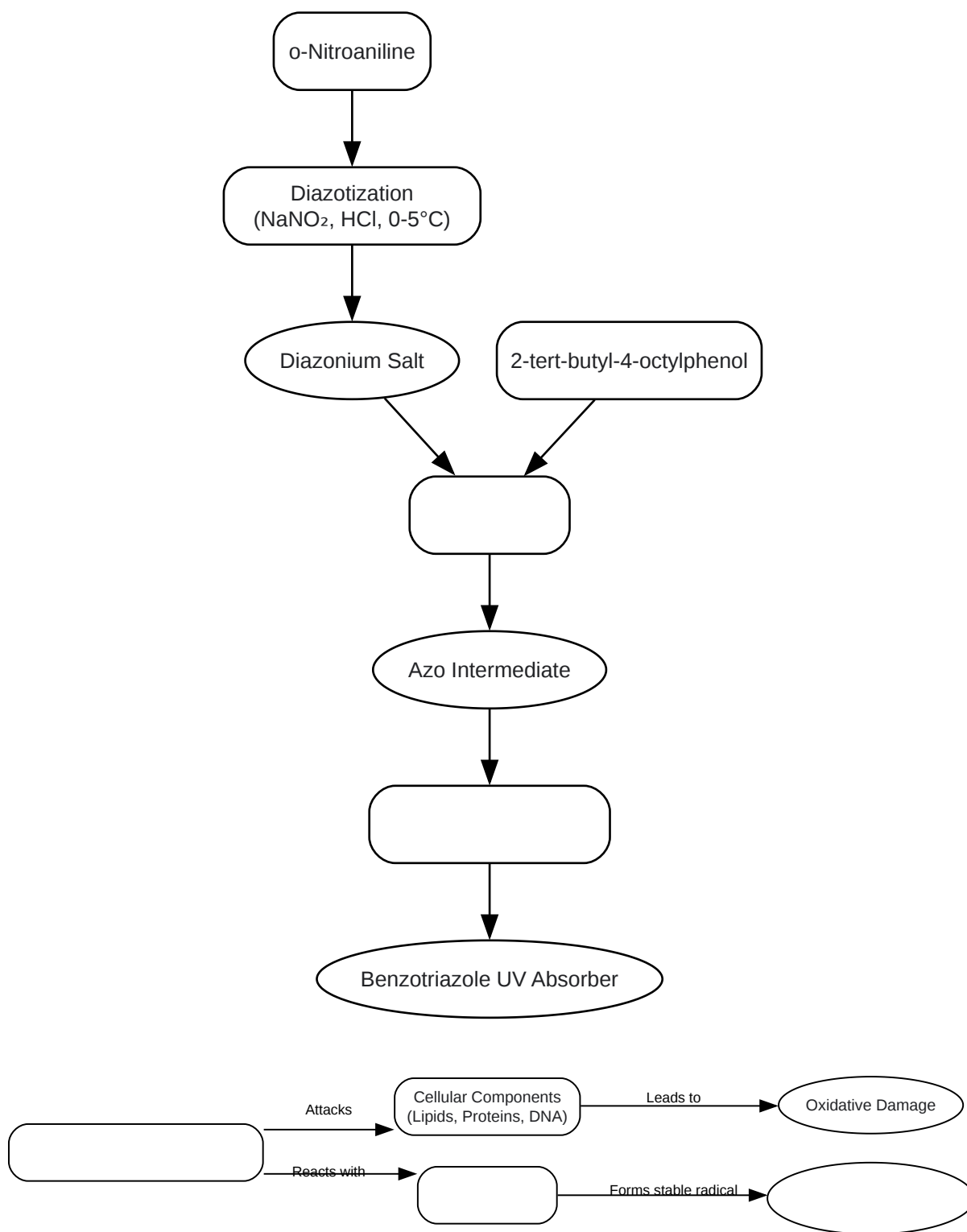
Table 1: Reaction Parameters for Ortho-Alkylation of **2-tert-butyl-4-octylphenol**

Parameter	Value/Condition	Reference
Reactants	2-tert-butyl-4-octylphenol, Isobutylene	Analogous to phenol alkylation[1][2][3][4]
Catalyst	Aluminum phenoxide	[1]
Temperature	90 - 140 °C	[1]
Pressure	5 - 20 bar	[1]
Molar Ratio (Isobutylene:Phenol)	1.9 - 2.6	[1]
Typical Yield	>95% (based on analogous reactions)	

Experimental Protocol: Synthesis of 2,6-di-tert-butyl-4-octylphenol

- **Catalyst Preparation:** In a dry, inert atmosphere reactor, add **2-tert-butyl-4-octylphenol** and a catalytic amount of aluminum metal. Heat the mixture to 120-180°C to activate the aluminum phenoxide catalyst.
- **Alkylation:** Cool the mixture to the reaction temperature of 90-125°C. Introduce a stream of isobutylene into the reactor, maintaining the pressure between 10-20 bar.
- **Reaction Monitoring:** Monitor the reaction progress by gas chromatography (GC) to determine the conversion of the starting material.
- **Work-up:** Upon completion, cool the reactor and carefully quench the catalyst with water. Separate the organic layer, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield pure 2,6-di-tert-butyl-4-octylphenol.





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